

# alpha-Calacorene phytochemical characterization

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: alpha-Calacorene

CAS No.: 21391-99-1

Cat. No.: S595768

[Get Quote](#)

## Phytochemical Profile & Occurrence

**Alpha-calacorene** is a sesquiterpenoid, a class of organic compounds commonly found in plants. The table below outlines the plants where it has been identified and the context of its characterization.

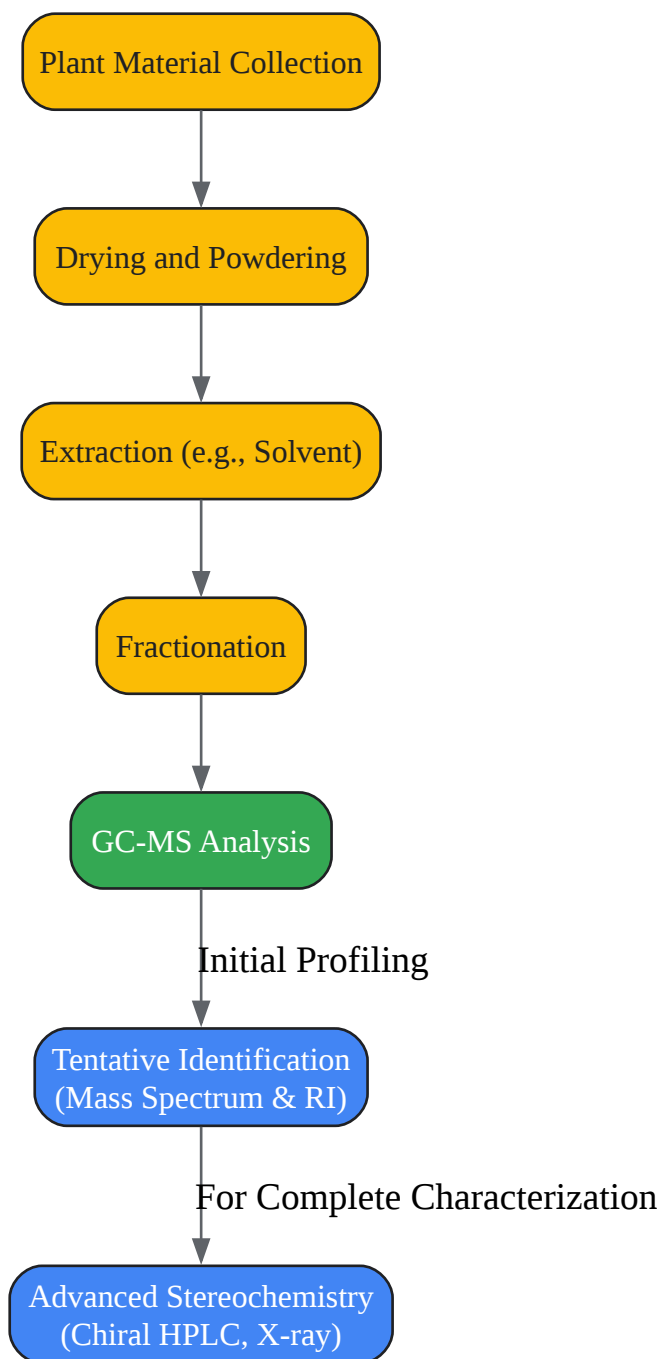
Plant Source	Context of Identification	Reported Abundance	Analytical Technique
<b>Vitex doniana</b> [1]	Identified in the ethyl acetate leaf extract.	Listed as "less abundant".	GC-MS [1]
<b>Acorus calamus</b> [2]	Detected in the essential oil (ACEO).	Specific percentage not provided for alpha-calacorene; beta-calacorene was found at 3.01%.	GC-MS [2]
<b>Heterotheca inuloides</b> [3]	Found in the flowers; focus on the enantiomer (8R)-(-)-3-hydroxy- $\alpha$ -calacorene.	Abundance not specified; study focused on absolute configuration.	Chiral chromatography, X-ray crystallography [3]

## Analytical Techniques for Characterization

The identification and analysis of **alpha-calacorene** rely on chromatographic and spectrometric techniques.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a primary method for detecting **alpha-calacorene** in complex plant extracts [1] [2]. It separates the volatile components of a sample (GC) and then identifies them based on their mass-to-charge ratio (MS).
- **Determining Absolute Configuration:** For a complete stereochemical characterization, more advanced techniques are required. The absolute configuration of the related compound **3-hydroxy- $\alpha$ -calacorene** was determined using a **chiral column** for separation and confirmed by **X-ray crystallography** [3].

The following diagram illustrates a generalized workflow for the phytochemical characterization of **alpha-calacorene** from plant material.



[Click to download full resolution via product page](#)

## Bioactive Potential & Research Context

While direct mechanistic studies on **alpha-calacorene** are limited, research on the plants that produce it points to promising bioactivities.

- **Anticancer Potential:** Extracts of *Vitex doniana*, which contain **alpha-calacorene**, demonstrated significant cytotoxic and anti-proliferative effects on HeLa cervical cancer cells. The study also found these extracts modulated the expression of key cancer-related genes like **BCL-2, CASP3, and TP53** [1].
- **Antibacterial Mechanism:** Research on *Acorus calamus* essential oil (which contains beta-calacorene, a closely related compound) showed a strong bactericidal effect. The proposed mechanism involves disrupting the **integrity and permeability of the bacterial cell membrane**, leading to the leakage of cellular contents [2]. This suggests a potential mode of action for the calacorene class of compounds.

## Current Research Gaps

Based on the gathered information, the following areas require further investigation to create a complete technical profile:

- **Defined Signaling Pathways:** The specific molecular pathways targeted by **alpha-calacorene** are not yet mapped.
- **Quantitative Bioactivity Data:** Precise IC50, EC50, or binding affinity values against specific molecular targets are not available in the retrieved studies.
- **Comprehensive Pharmacological Profile:** Data on pharmacokinetics (absorption, distribution, metabolism, excretion) and in vivo toxicity is needed.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Promising anti-cervical cancer efficacy and phytochemical ... [pubmed.ncbi.nlm.nih.gov]
2. Acorus calamus as a promising source of new antibacterial ... [sciencedirect.com]
3. The absolute configuration of (-)-3-hydroxy- $\alpha$ -calacorene [sciencedirect.com]

To cite this document: Smolecule. [alpha-Calacorene phytochemical characterization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b595768#alpha-calacorene->

phytochemical-characterization]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com